

An In-depth Technical Guide to 4'-Hydroxy-3'-(trifluoromethyl)acetophenone

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Compound of Interest

Compound Name:	4'-Hydroxy-3'-(trifluoromethyl)acetophenone
Cat. No.:	B139320

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Abstract

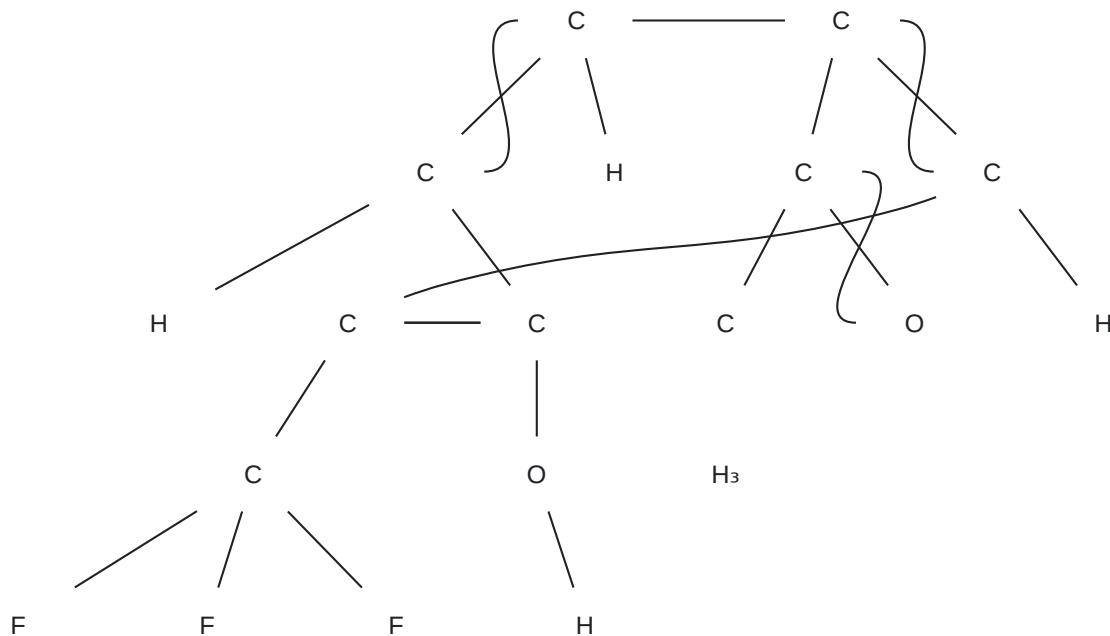
This technical guide provides a comprehensive overview of **4'-Hydroxy-3'-(trifluoromethyl)acetophenone**, a fluorinated aromatic ketone of interest in medicinal chemistry and drug discovery. The document details its chemical structure, physicochemical properties, and spectroscopic data. A plausible synthetic route via the Fries rearrangement is presented with a detailed experimental protocol. Furthermore, based on structure-activity relationships of analogous compounds, this guide explores potential biological activities, including anti-inflammatory and cytotoxic effects, and proposes key signaling pathways, such as NF- κ B and MAPK, that may be modulated by this compound. This document is intended to serve as a foundational resource for researchers investigating the therapeutic potential of **4'-Hydroxy-3'-(trifluoromethyl)acetophenone**.

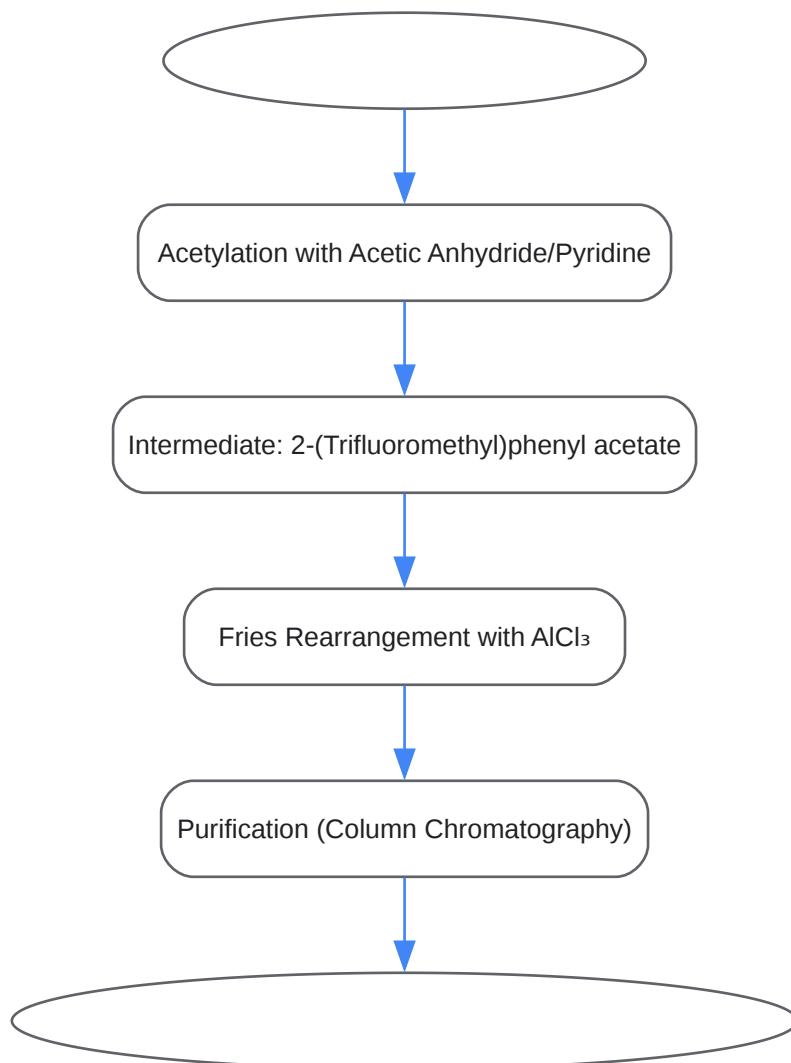
Chemical Structure and Identification

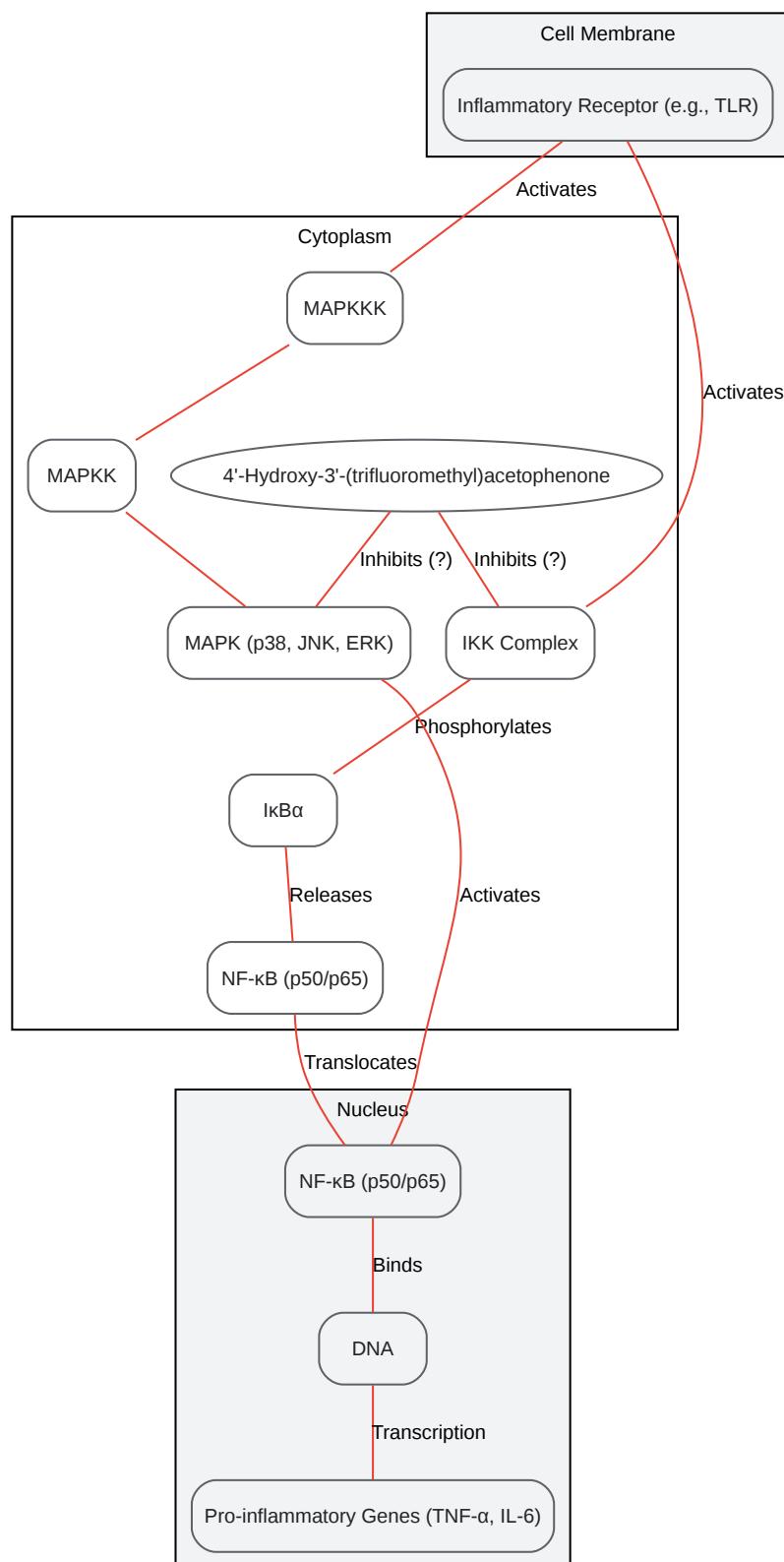
4'-Hydroxy-3'-(trifluoromethyl)acetophenone is a substituted acetophenone featuring a hydroxyl group at the 4'-position and a trifluoromethyl group at the 3'-position of the phenyl ring.

Systematic Name: 1-[4-hydroxy-3-(trifluoromethyl)phenyl]ethan-1-one[1] Synonyms: 5-Acetyl-2-hydroxybenzotrifluoride CAS Number: 149105-11-3[1] Molecular Formula: C₉H₇F₃O₂[1] Molecular Weight: 204.15 g/mol [2]

4'-Hydroxy-3'-(trifluoromethyl)acetophenone





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References

- 1. H31691.03 [thermofisher.com]
- 2. Synthesis and Evaluation of Anti-inflammatory N-Substituted 3,5-Bis(2-(trifluoromethyl)benzylidene)piperidin-4-ones - PubMed [pubmed.ncbi.nlm.nih.gov]
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